

Linalool-d3 safety data sheet and handling precautions

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Compound of Interest

Compound Name: Linalool-d3

Cat. No.: B567113

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An In-Depth Technical Guide to the Safe Handling of Linalool-d3

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data and handling precautions for **Linalool-d3** (CAS No. 1216673-02-7). As **Linalool-d3** is a deuterated form of Linalool (CAS No. 78-70-6), its material safety profile is considered analogous to the non-deuterated parent compound. The data presented herein is primarily for Linalool and should be applied to **Linalool-d3** in any laboratory setting.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling. Linalool is a colorless liquid with a characteristic floral odor.^[1]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ D ₃ O	[2]
Molecular Weight	157.3 g/mol	[2]
Appearance	Colorless liquid / Neat oil	[1][2]
Boiling Point	199 °C / 390.2 °F at 760 mmHg	[3]
Flash Point	75 °C / 167 °F	[3]
Autoignition Temperature	235 °C / 455 °F	[3]
Vapor Pressure	0.1 mbar at 20 °C	[3]
Specific Gravity	0.861	[3]
Solubility in Water	1.45 - 1.59 g/L at 25 °C	[1][3]
Flammability Limits	LEL: 0.9%, UEL: 5.2%	[3]

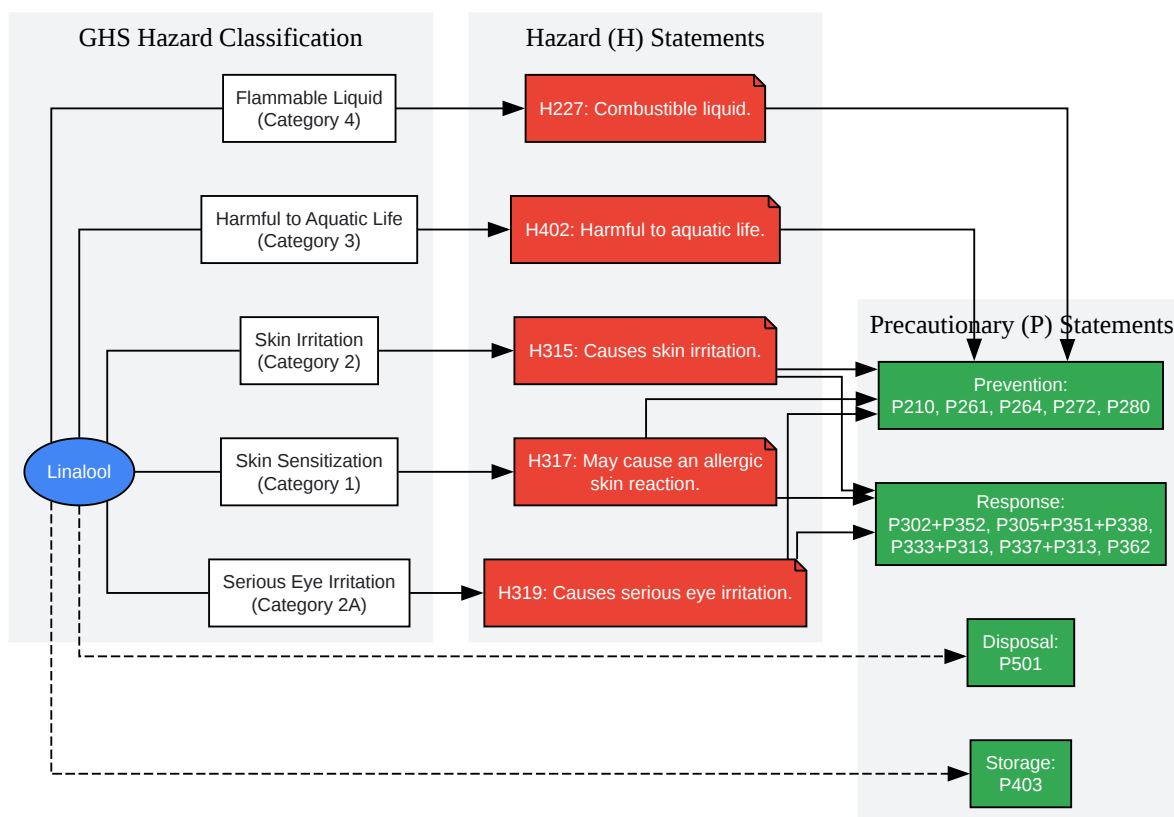
Toxicological Data

Toxicological data is critical for assessing acute and chronic health risks associated with a chemical. Linalool is characterized by low acute toxicity but is a known skin and eye irritant.[4]

Parameter	Value	Species	Route	Source
LD ₅₀ (Acute Oral)	2790 mg/kg	Rat	Oral	[4][5]
LD ₅₀ (Acute Dermal)	5610 mg/kg	Rabbit	Dermal	[4][5]
LC ₅₀ (Acute Inhalation)	>3.2 mg/L	Mouse	Inhalation	[6]
Skin Corrosion/Irritation	Irritant (Category 2)	Rabbit	Dermal	[4][6]
Serious Eye Damage/Irritation	Irritant (Category 2A)	-	Eye	[4]
Skin Sensitization	May cause an allergic skin reaction (Category 1)	-	Dermal	[6]

GHS Hazard Classification and Communication

The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products. The diagram below illustrates the logical flow from GHS classification to the required hazard and precautionary statements for Linalool.



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Caption: GHS hazard communication workflow for Linalool.

Experimental Protocols Overview

The safety data presented in this guide are derived from internationally recognized standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data reliability and reproducibility.

- **Acute Oral Toxicity (LD₅₀):** This value is typically determined using a method analogous to OECD Test Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). In this protocol, the substance is administered orally by gavage to fasted rats.^{[4][6]} The study involves a stepwise procedure with a limited number of animals at each step. The outcome, mortality, is observed to determine the dose that causes death in 50% of the tested animal population. The result for Linalool was an LD₅₀ of 2,790 mg/kg in rats.^{[4][5]}
- **Acute Dermal Toxicity (LD₅₀):** Following a method similar to OECD Test Guideline 402 (Acute Dermal Toxicity), the substance is applied to a shaved area of the skin of rabbits for 24 hours.^{[4][6]} The animals are observed for signs of toxicity and mortality. The dermal LD₅₀ for Linalool in rabbits was determined to be 5,610 mg/kg.^{[4][5]}
- **Skin Irritation:** To assess skin irritation, as described in OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion), a small amount of the substance is applied to the shaved skin of a test animal (typically a rabbit).^[4] The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals. Linalool is classified as a skin irritant based on these findings.^[4]
- **Eye Irritation:** Based on protocols like OECD Test Guideline 405 (Acute Eye Irritation/Corrosion), the substance is instilled into the conjunctival sac of one eye of a test animal. The eyes are examined for irritation, including redness, swelling, and discharge. Linalool causes serious eye irritation.^[4]

Handling and Storage Precautions

Adherence to proper handling and storage protocols is essential to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.^[4]
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile rubber) are required.^[7] Lab coats and other protective clothing should be worn to prevent skin contact.^[4]
- **Respiratory Protection:** In case of insufficient ventilation or aerosol formation, use a suitable respirator with an appropriate filter (e.g., Type ABEK).

Safe Handling Practices:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Avoid contact with skin, eyes, and clothing.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]
- Take precautionary measures against static discharge.
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in the work area.[4]

Storage Conditions:

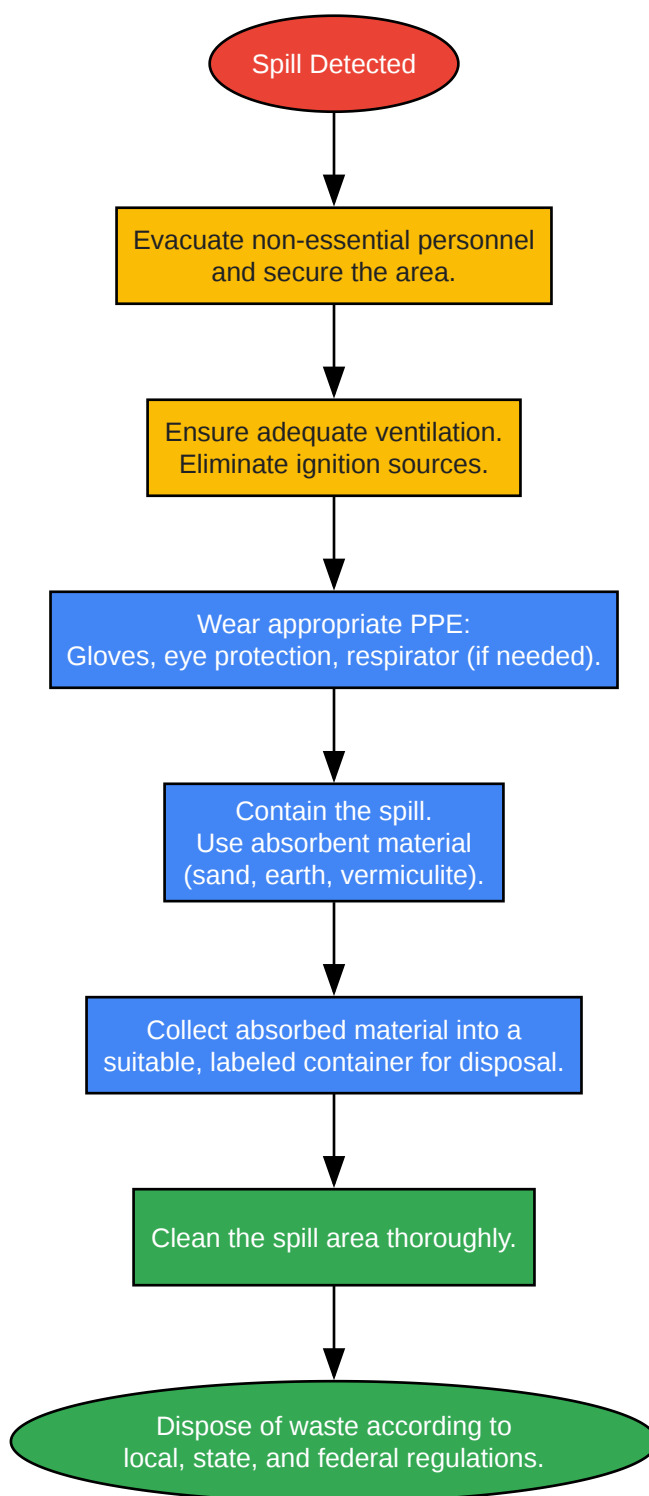
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][4]
- The recommended storage temperature is 2-8 °C.[7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[3]

Accidental Release and First Aid Measures

A clear and practiced emergency response plan is crucial for managing accidental releases.

Spill Response Workflow:

The following diagram outlines a general workflow for responding to a chemical spill of Linalool.



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Caption: General workflow for responding to a Linalool spill.

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[5]
- If on Skin: Immediately wash the skin with plenty of soap and water.[4] Remove contaminated clothing and wash it before reuse.[4] If skin irritation or a rash occurs, get medical advice.[4]
- If in Eyes: Rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[4]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[4][5]

Disposal Considerations

Dispose of **Linalool-d3** and any contaminated materials in accordance with all applicable local, state, and federal regulations.[4] Do not allow the substance to enter drains, surface waters, or groundwater.[4][7] Waste should be handled as hazardous waste and disposed of at an approved waste disposal plant.[3][4]

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